

An In-Depth Technical Guide to 2-hydroxy-N-(3-phenylpropyl)benzamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-hydroxy-N-(3-phenylpropyl)benzamide
CAS No.: 153810-66-3
Cat. No.: B2585194

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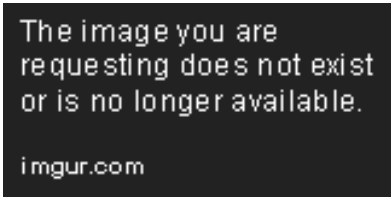
Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **2-hydroxy-N-(3-phenylpropyl)benzamide**, a member of the N-substituted benzamide class of compounds. While specific experimental data for this particular molecule is not extensively available in public literature, this document, grounded in established chemical principles and data from closely related analogs, offers a robust framework for its synthesis, characterization, and potential biological applications. This guide is intended to serve as a foundational resource for researchers in medicinal chemistry, pharmacology, and drug discovery, enabling further investigation into this promising chemical entity.

Core Compound Identification

A clear and unambiguous identification of a chemical compound is paramount for reproducible scientific research. This section provides the key identifiers for **2-hydroxy-N-(3-phenylpropyl)benzamide**.

Identifier	Value	Source
CAS Number	153810-66-3	MilliporeSigma
Molecular Formula	C ₁₆ H ₁₇ NO ₂	MilliporeSigma[1]
Molecular Weight	255.31 g/mol	MilliporeSigma[1]
IUPAC Name	2-hydroxy-N-(3-phenylpropyl)benzamide	N/A
Synonyms	N-(3-phenylpropyl)salicylamide	N/A
Chemical Structure		N/A

Physicochemical Properties

While exhaustive experimental data is not available, based on its structure and information from suppliers, the following properties can be described.

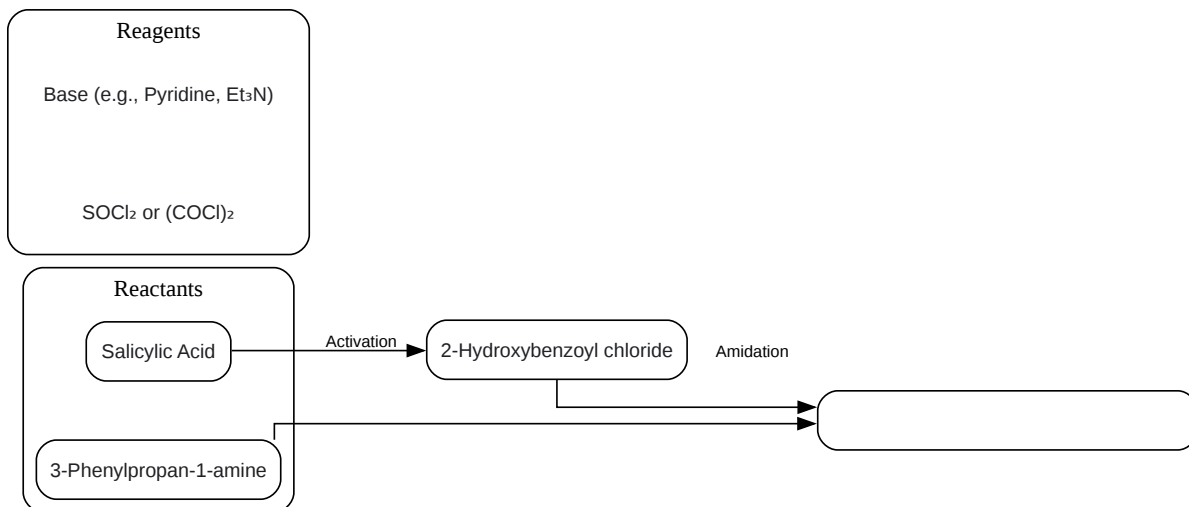
Property	Value/Description	Source
Physical Form	Solid	MilliporeSigma[1]
Solubility	Expected to be soluble in organic solvents like DMSO, DMF, and alcohols. Limited solubility in water.	N/A
Storage	Store in a cool, dry place. Classified as Combustible Solids (Storage Class 11).	MilliporeSigma[1]

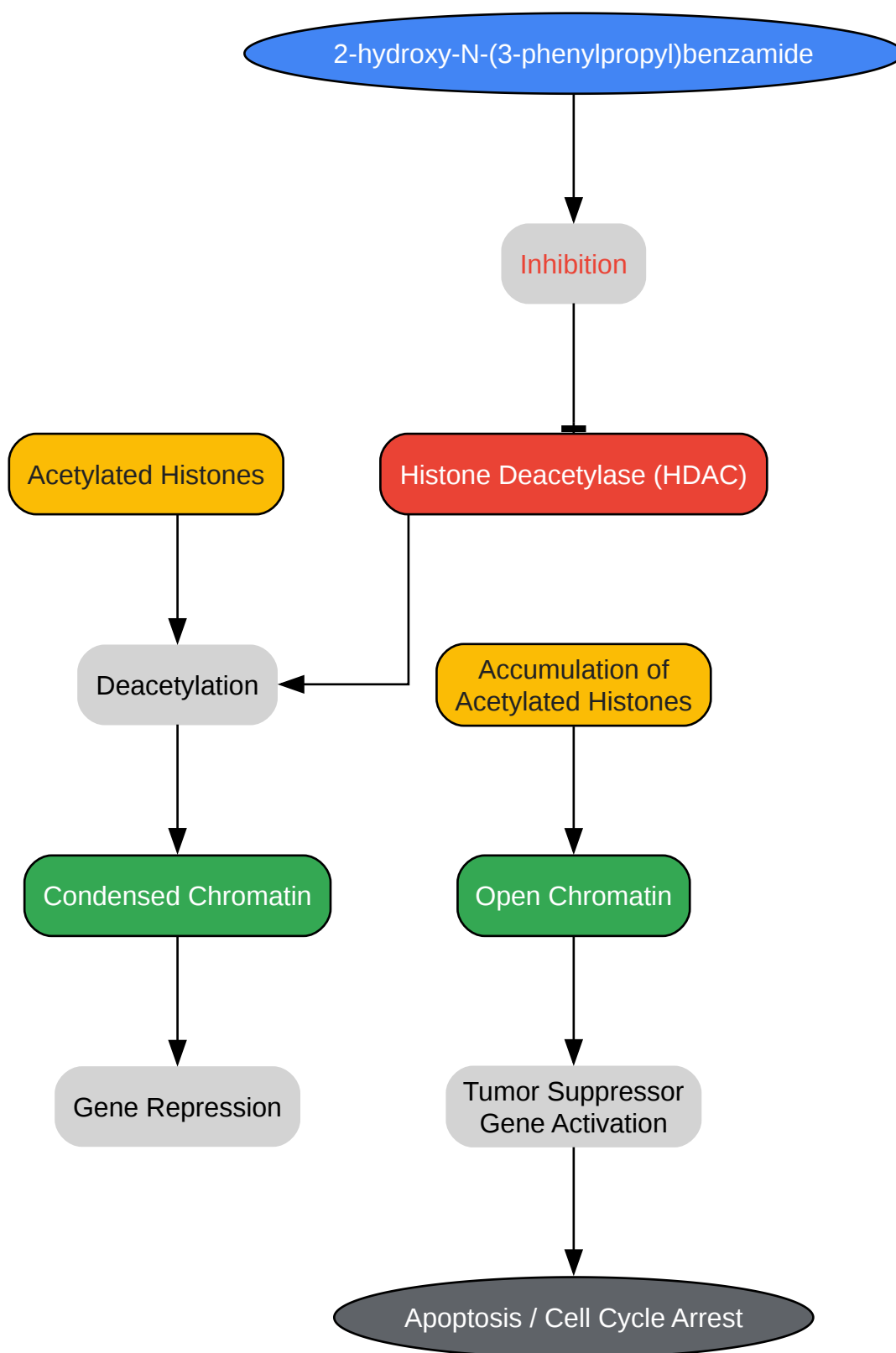
Synthesis and Purification

The synthesis of N-substituted benzamides is a well-established area of organic chemistry. A logical and efficient synthetic route to **2-hydroxy-N-(3-phenylpropyl)benzamide** involves the amidation of a salicylic acid derivative with 3-phenylpropan-1-amine.

Proposed Synthetic Pathway

The most direct and commonly employed method for this type of amide bond formation is the reaction of an activated carboxylic acid derivative (such as an acyl chloride) with an amine.





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Sources

- 1. 2-Hydroxy-N-(3-phenylpropyl)benzamide | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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